

Sphinganine-1-Phosphate: A Pivotal Lipid Mediator in Health and Disease

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Compound of Interest

Compound Name: Sphinganine 1-phosphate

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A Technical Guide for Researchers and Drug Development Professionals

Abstract

Sphinganine-1-phosphate (S1P), a bioactive sphingolipid metabolite, has emerged as a critical signaling molecule that governs a wide array of physiological and pathological processes. This technical guide provides an in-depth overview of the multifaceted roles of S1P, with a focus on its signaling pathways, its implications in various diseases, and the methodologies used for its study. Quantitative data on S1P levels in different biological contexts are presented, along with detailed experimental protocols for its analysis. Furthermore, key signaling cascades are visualized through diagrams to facilitate a deeper understanding of its complex mechanisms of action. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development who are interested in the therapeutic potential of targeting the S1P pathway.

Introduction

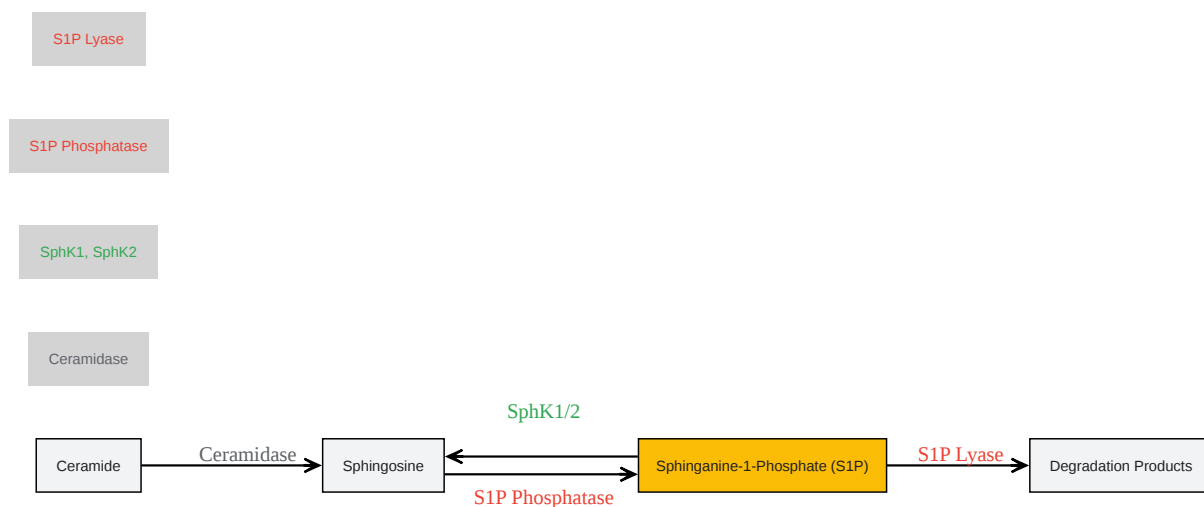
Sphinganine-1-phosphate is a biologically active lysophospholipid that acts both as an intracellular second messenger and as an extracellular ligand for a family of five specific G protein-coupled receptors (GPCRs), termed S1P receptors 1-5 (S1PR1-5).[1][2] The signaling initiated by S1P is integral to a multitude of cellular responses, including proliferation, migration, survival, and differentiation.[3] Consequently, S1P plays a pivotal role in the regulation of numerous physiological processes, such as immune cell trafficking, vascular development and function, and neurogenesis.[4][5][6] Dysregulation of S1P signaling has been implicated in a

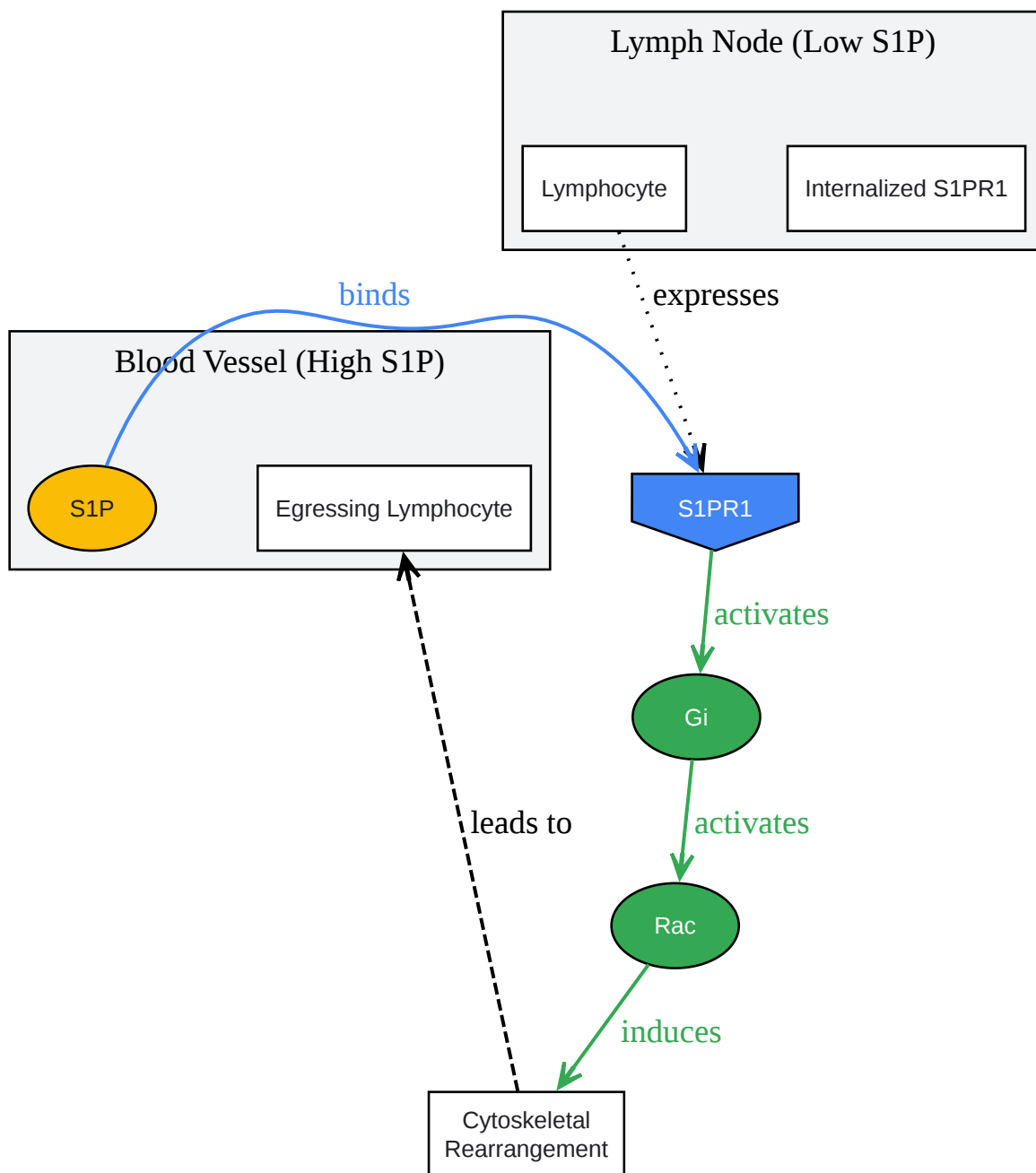
wide range of pathological conditions, including autoimmune disorders, cancer, cardiovascular diseases, and inflammatory conditions.[7][8][9][10]

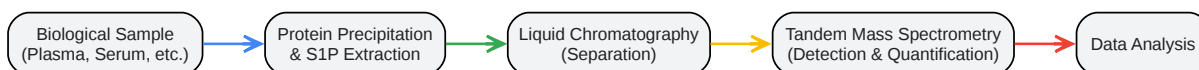
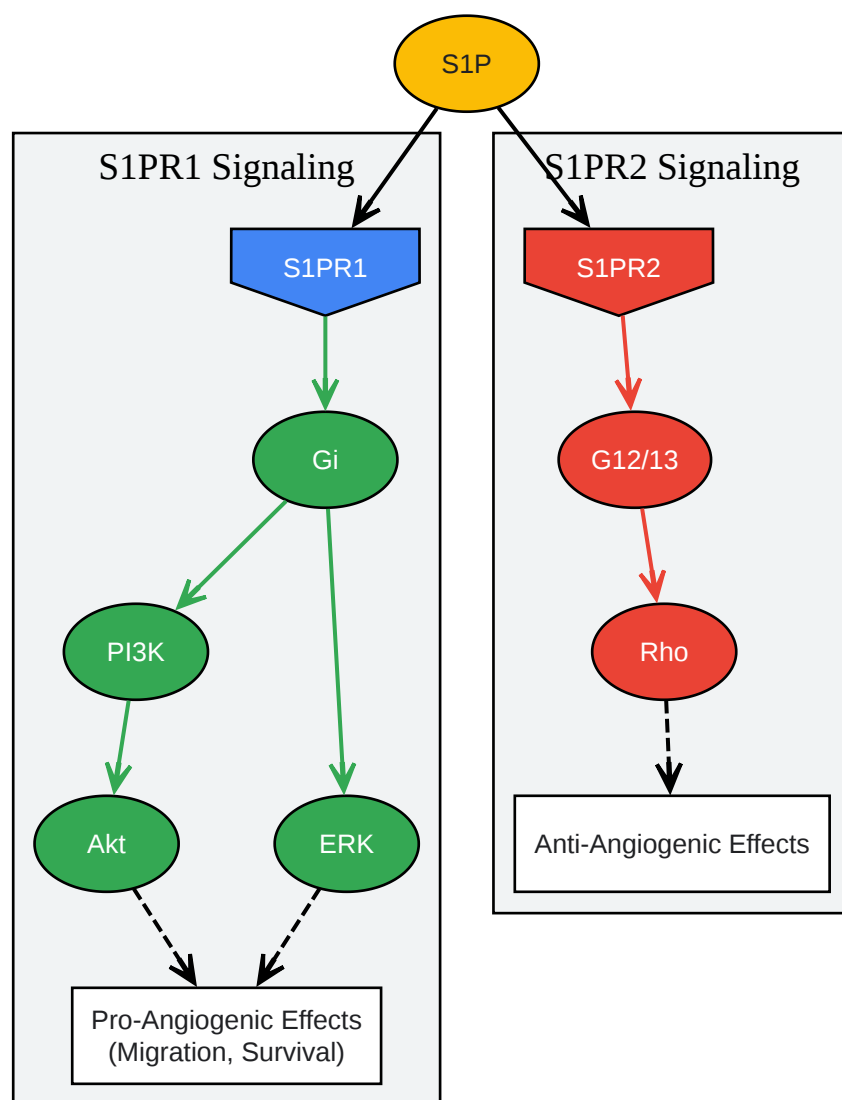
S1P Metabolism and Regulation

The cellular levels of S1P are meticulously controlled through a delicate balance between its synthesis and degradation. S1P is synthesized from sphingosine through the action of two isoenzymes, sphingosine kinase 1 (SphK1) and sphingosine kinase 2 (SphK2).[11][12] Conversely, S1P is irreversibly degraded by S1P lyase or dephosphorylated back to sphingosine by S1P phosphatases.[11][12] This tightly regulated metabolic pathway ensures the maintenance of an S1P gradient between the intracellular and extracellular environments, as well as between different tissues, which is crucial for its signaling functions.[4][8]

Below is a diagram illustrating the metabolic pathway of Sphinganine-1-Phosphate.







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